

# In-Depth Technical Guide to the Safety and Handling of Direct Black 38

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## Compound of Interest

Compound Name: *Direct Black 38 free acid*

Cat. No.: *B12424399*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for Direct Black 38 (CAS No. 1937-37-7), a benzidine-based azo dye. Due to its classification as a potential human carcinogen, stringent safety measures are imperative when handling this compound in a laboratory or industrial setting.

## Chemical and Physical Properties

Direct Black 38 is a complex aromatic azo dye. A summary of its key physical and chemical properties is provided below.

Property	Value
Synonyms	C.I. 30235, Chlorazol Black E, Atlantic Black C, Benzanil Black E
Molecular Formula	C <sub>34</sub> H <sub>25</sub> N <sub>9</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>
Molecular Weight	781.73 g/mol
Appearance	Gray-black to black powder or microcrystals
Solubility	Slightly soluble in water. Soluble in DMSO (slightly), Methanol (slightly, heated).
Melting Point	109-110°C
Boiling Point	Decomposes

## Toxicological Data

Direct Black 38 is classified as a carcinogen. Its toxicity is primarily attributed to its metabolic conversion to benzidine, a known human carcinogen.<sup>[1][2]</sup>

Parameter	Species	Route	Value
LD <sub>50</sub> (Lethal Dose, 50%)	Rat	Oral	7600 mg/kg
LD <sub>50</sub> (Lethal Dose, 50%)	Rabbit	Dermal	No data available
LC <sub>0</sub> (Lethal Concentration, 0%)	Rat	Inhalation	180,000 mg/m <sup>3</sup> /1 hour

Note: While a specific dermal LD<sub>50</sub> is not available, studies have shown that Direct Black 38 can be absorbed through the skin.<sup>[3]</sup> Therefore, dermal contact should be strictly avoided.

## Hazard Identification and Classification

Direct Black 38 is recognized as a hazardous substance by multiple regulatory agencies.

Hazard Class	Hazard Statement
Carcinogenicity	H350: May cause cancer[3][4][5]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation[3][4]
Reproductive Toxicity	H361: Suspected of damaging fertility or the unborn child[3][4]
Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs through prolonged or repeated exposure[3]

Signal Word: Danger[3][5]

## Occupational Exposure Limits

There are no specific Permissible Exposure Limits (PELs) from OSHA or Recommended Exposure Limits (RELs) from NIOSH for Direct Black 38. However, both NIOSH and OSHA recommend that benzidine-based dyes, including Direct Black 38, be handled as potential human carcinogens.[5][6] The guiding principle is to limit occupational exposure to the lowest feasible concentration.

## Handling and Storage Precautions

Due to its carcinogenic nature, all handling of Direct Black 38 should occur in a designated area, such as a chemical fume hood, to minimize inhalation of dust.

Engineering Controls:

- Use in a well-ventilated area, preferably a certified chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly.

- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator is required.

#### Storage:

- Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.
- Store locked up and away from incompatible materials such as strong oxidizing agents.[3][5]

## Emergency Procedures

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

#### Spill and Leak Procedures:

- Evacuate personnel from the area.
- Wear appropriate PPE.
- Avoid generating dust. Moisten the spilled solid with water to prevent it from becoming airborne.
- Carefully scoop the material into a suitable, labeled container for disposal.
- Clean the spill area with a soap and water solution.

## Experimental Protocols

### Mutagenicity Assessment: Modified Ames Test for Azo Dyes

The standard Ames test is often insufficient for detecting the mutagenicity of azo dyes, which require reductive cleavage to release their mutagenic aromatic amine metabolites. A modified protocol is necessary.

#### Methodology:

- **Bacterial Strains:** *Salmonella typhimurium* strains TA98 and TA1538 are commonly used as they are sensitive to frameshift mutagens like benzidine.
- **Metabolic Activation:** A crucial modification is the use of a metabolic activation system (S9 mix) that includes:
  - **Hamster Liver S9 Fraction:** Preferred over rat liver S9 for activating benzidine.
  - **Flavin Mononucleotide (FMN):** Added to the S9 mix to facilitate the enzymatic reduction of the azo bond to benzidine.
- **Pre-incubation:** A pre-incubation step (typically 30 minutes) of the test compound, bacterial strain, and the modified S9 mix is performed before plating on minimal glucose agar. This allows for the metabolic conversion of the dye to its mutagenic metabolites.
- **Incubation and Colony Counting:** Plates are incubated for 48-72 hours at 37°C. The number of revertant colonies is then counted. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a positive mutagenic response.

### Carcinogenicity Bioassay in Rodents

Long-term carcinogenicity studies in rodents are essential to evaluate the carcinogenic potential of substances like Direct Black 38. The following is a general protocol based on guidelines from the National Cancer Institute (NCI) and the Environmental Protection Agency (EPA).

### Methodology:

- **Test Animals:** Two rodent species are typically used, most commonly Fischer 344 rats and B6C3F1 mice. Both male and female animals are included in the study.
- **Administration of the Test Substance:** The route of administration should mimic potential human exposure. For Direct Black 38, oral administration (in feed or drinking water) is a relevant route.
- **Dose Selection:** At least three dose levels and a concurrent control group are used. The highest dose should be a maximum tolerated dose (MTD), which is determined in shorter-term (e.g., 90-day) toxicity studies.
- **Study Duration:** The study typically lasts for the majority of the animal's lifespan (e.g., 18-24 months for mice and rats).
- **Observations:** Animals are observed daily for clinical signs of toxicity. Body weight and food/water consumption are monitored regularly.
- **Pathology:** At the end of the study, all animals (including those that die prematurely) undergo a complete necropsy. All organs and tissues are examined macroscopically and microscopically for the presence of neoplasms.
- **Data Analysis:** The incidence of tumors in the dosed groups is statistically compared to the control group to determine if there is a significant increase in tumor formation.

## Visualizations

### Metabolic Pathway of Direct Black 38

The following diagram illustrates the metabolic reduction of Direct Black 38 to benzidine and its subsequent activation to a carcinogenic species.

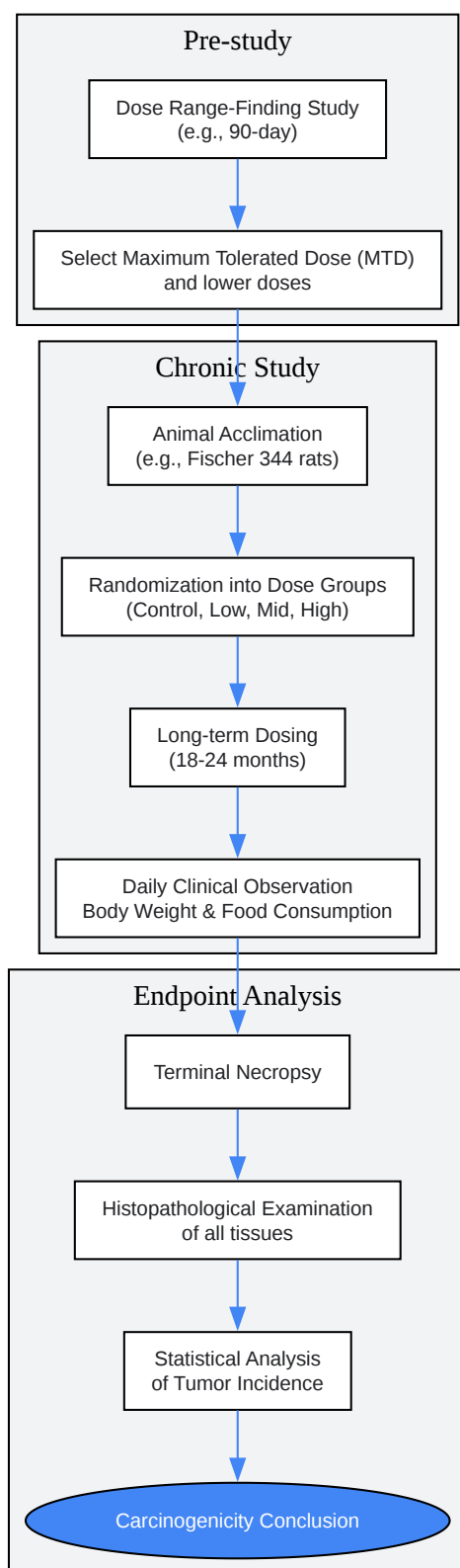


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Caption: Metabolic activation of Direct Black 38 to a carcinogen.

## Experimental Workflow for Carcinogenicity Bioassay

This diagram outlines the general workflow for a long-term rodent carcinogenicity study.



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Caption: General workflow for a rodent carcinogenicity bioassay.



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